

Technical Comparison: 4-Chlorophenyl piperidine-1-carboxylate vs. URB597 in Endocannabinoid Modulation

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Compound of Interest

Compound Name: 4-Chlorophenyl piperidine-1-carboxylate

Cat. No.: B5519586

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Executive Summary

URB597 (KDS-4103) is the "gold standard" irreversible inhibitor of Fatty Acid Amide Hydrolase (FAAH). It utilizes a cyclohexyl-carbamate scaffold optimized to fit the FAAH catalytic tunnel, selectively elevating Anandamide (AEA) levels with minimal activity against Monoacylglycerol Lipase (MAGL).

4-Chlorophenyl piperidine-1-carboxylate (4-CPC) represents a distinct chemical class: the

-aryl piperidine carbamates. Unlike the

-cyclohexyl group of URB597 which confers FAAH selectivity, the

-piperidine moiety is the core pharmacophore for MAGL inhibition (as seen in JZL184).

However, without the extensive optimization of the leaving group (e.g., the bis-benzodioxol motif of JZL184), the simple 4-chlorophenyl derivative acts as a structural probe with distinct electronic properties and altered selectivity profiles, often exhibiting dual or lower potency compared to optimized leads.

Key Distinction:

- URB597: High FAAH Selectivity (nM).[\[1\]](#)
- 4-CPC: MAGL-Biased Scaffold (Precursor/Probe); lower potency due to higher leaving group (~9.4) compared to optimized inhibitors.

Mechanistic Profile & Chemical Biology[2]

Both compounds function as covalent suicide inhibitors of serine hydrolases. They mimic the endogenous substrate's amide/ester bond, tricking the enzyme into a nucleophilic attack that results in irreversible carbamylation.

Mechanism of Action (Covalent Carbamylation)

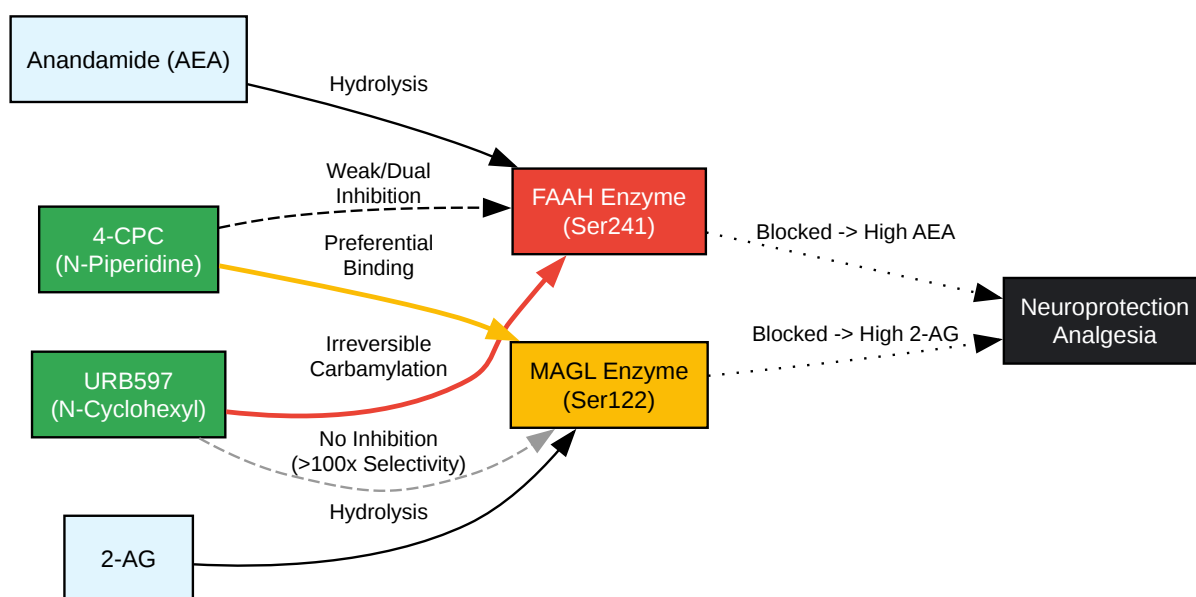
The catalytic Serine nucleophile (Ser241 in FAAH; Ser122 in MAGL) attacks the carbamate carbonyl.

- Attack: The Serine-OH attacks the carbonyl carbon.
- Collapse: The tetrahedral intermediate collapses, expelling the "leaving group" (the phenol moiety).
- Inactivation: The carbamylated enzyme is stable and hydrolyzes very slowly, effectively permanently disabling the enzyme.

Comparative Mechanistic Features

Feature	URB597	4-Chlorophenyl piperidine-1-carboxylate
Recognition Element	-Cyclohexyl: Fits the narrow, hydrophobic acyl-chain binding pocket of FAAH.	-Piperidine: Fits the wider, more spherical pocket of MAGL (and some FAAH).
Leaving Group	3'-carbamoylbiphenyl-3-ol: Large, bulky, conjugated. Optimized for FAAH active site geometry.	4-Chlorophenol: Smaller, electron-withdrawing. Less steric hindrance but lower reactivity than nitrophenols ().
Electronic Drive	Moderate electrophilicity; highly dependent on steric fit (induced fit).	Moderate electrophilicity; reactivity is driven by the chloride's inductive effect.

Visualization of Signaling Pathways



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Caption: Differential targeting of endocannabinoid hydrolases. URB597 selectively blocks FAAH, preserving AEA. The 4-CPC scaffold preferentially targets MAGL (preserving 2-AG) but lacks the potency of optimized leads like JZL184.

Pharmacodynamics & Selectivity Data[2][4][5]

The following data contrasts the established potency of URB597 with the structure-activity relationship (SAR) profile of piperidine carbamates (derived from JZL series development).

Potency Comparison Table

Parameter	URB597 (FAAH Selective)	4-Chlorophenyl piperidine-1-carboxylate (MAGL Scaffold)
FAAH	3 -- 5 nM (Rat Brain/Human Liver)	> 1,000 nM (Estimated)
MAGL	> 10,000 nM	~500 -- 2,000 nM (Estimated)
Selectivity Ratio	> 2,000-fold (FAAH/MAGL)	~2-5 fold (MAGL/FAAH) or Dual
Duration	> 12 Hours (Irreversible)	Variable (Dependent on turnover)
Primary Target	Anandamide (AEA) Elevation	2-AG Elevation (Moderate)

*Note: Values for 4-CPC are estimated based on SAR data for simple piperidine carbamates (Long et al., 2009). The 4-chlorophenyl leaving group is significantly less potent than the 4-nitrophenyl group used in JZL184 (

~8 nM).

Structure-Activity Relationship (SAR) Insights

- The N-Substituent Effect:
 - Replacing the cyclohexyl ring (URB597) with a piperidine ring (4-CPC) shifts selectivity towards MAGL. The MAGL active site accommodates the more rigid, cyclic amine of the

piperidine better than the FAAH site.

- The Leaving Group Effect:
 - URB597: The biphenyl group provides distal binding interactions within the FAAH cytosolic port, enhancing potency despite a higher pK_a .
 - 4-CPC: The 4-chlorophenyl group relies on the inductive effect of the chlorine. While 4-chlorophenol (pK_a 9.4) is a decent leaving group, it is inferior to 4-nitrophenol (pK_a 7.1). Consequently, 4-CPC is a weaker inhibitor than JZL184.

Experimental Protocols

To validate the activity of these compounds, researchers typically employ a competitive Activity-Based Protein Profiling (ABPP) assay or a substrate hydrolysis assay.

Protocol: Fluorescence-Based FAAH/MAGL Activity Assay

This protocol allows for the direct comparison of IC_{50} values.

Reagents:

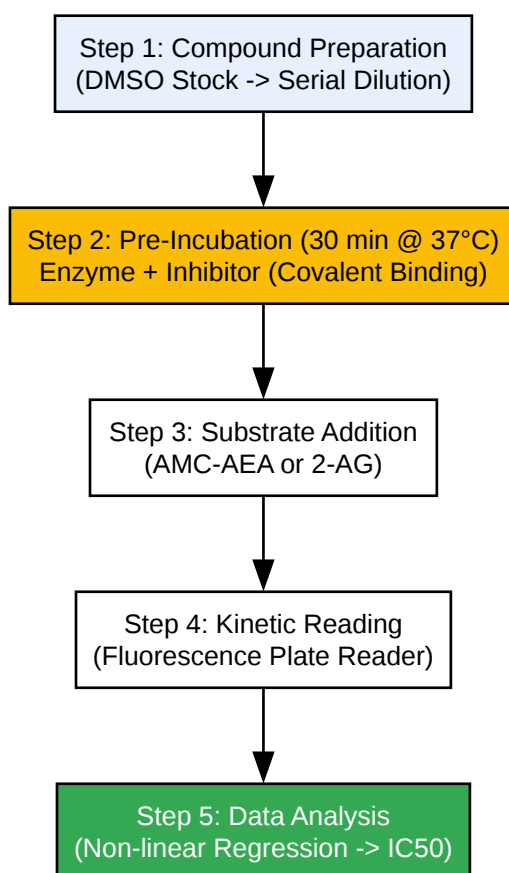
- Enzyme Source: Rat brain membrane homogenates or recombinant hFAAH/hMAGL.
- Substrate: AMC-Arachidonoyl Amide (for FAAH) or Resorufin acetate / 2-AG (for MAGL).
- Buffer: 50 mM Tris-HCl, pH 7.4, 1 mM EDTA, 0.1% BSA.

Workflow:

- Preparation: Dilute URB597 and 4-CPC in DMSO (10 mM stock). Prepare serial dilutions (e.g., 10 M to 0.1 nM).
- Pre-Incubation: Incubate 190 L of enzyme homogenate with 5 L of inhibitor for 30 minutes at 37°C. Critical Step: Covalent inhibitors require pre-incubation to allow the carbamylation reaction to reach completion.
- Substrate Addition: Add 5 L of fluorescent substrate (final conc. 10 M).
- Measurement: Monitor fluorescence (Ex/Em specific to probe) kinetically for 45 minutes.
- Analysis: Calculate the slope of the linear portion (velocity). Plot % Activity vs. Log[Inhibitor] to determine

.

Workflow Visualization



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Caption: Standard workflow for determining IC₅₀ values for covalent serine hydrolase inhibitors.

References

- Piomelli, D., et al. (2006). "Pharmacological profile of the selective FAAH inhibitor KDS-4103 (URB597)." *CNS Drug Reviews*, 12(1), 21-38.[1] [Link](#)
- Long, J. Z., et al. (2009). "Selective blockade of 2-arachidonoylglycerol hydrolysis produces cannabinoid behavioral effects." [2] *Nature Chemical Biology*, 5, 37-44. [Link](#)
- Kathuria, S., et al. (2003). "Modulation of anxiety through blockade of anandamide hydrolysis." *Nature Medicine*, 9, 76-81. [Link](#)
- Ahn, K., et al. (2009). "Discovery and characterization of a highly selective FAAH inhibitor that reduces inflammatory pain." *Chemistry & Biology*, 16(4), 411-420. [Link](#)

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